

Technical Guide: Synthesis and Properties of Bromo-Ethoxyethyl-Benzene Derivatives

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Compound of Interest

Compound Name: 1-Bromo-2-(2-ethoxyethyl)benzene

Cat. No.: B8131129

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A comprehensive review of the synthesis, properties, and potential applications of bromo-ethoxyethyl-benzene derivatives, with a focus on available data for related compounds due to the limited information on **1-Bromo-2-(2-ethoxyethyl)benzene**.

Notice to the Reader: Extensive searches for the specific compound **1-Bromo-2-(2-ethoxyethyl)benzene** did not yield a registered CAS number or detailed experimental and biological data in peer-reviewed literature. This suggests that it is not a widely synthesized or studied compound. Therefore, this guide provides information on closely related and more thoroughly documented precursor molecules and structural analogs, such as 1-Bromo-2-ethylbenzene, to offer relevant insights for researchers, scientists, and drug development professionals.

Introduction to Bromo-Aromatic Compounds

Bromo-aromatic compounds are a class of organic molecules that feature a bromine atom attached to a benzene ring. These compounds are valuable intermediates in organic synthesis due to the reactivity of the carbon-bromine bond, which allows for the introduction of various functional groups through cross-coupling reactions, nucleophilic substitution, and other transformations. Their derivatives are integral to the synthesis of pharmaceuticals, agrochemicals, and materials with specific electronic properties.

Physicochemical Properties of Related Compounds

Quantitative data for key related compounds are summarized below. These molecules are often used as starting materials in the synthesis of more complex structures.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL at 25°C)	Refractive Index (n _{20/D})
1-Bromo-2-ethylbenzene	1973-22-4	C ₈ H ₉ Br	185.06	199	1.338	1.549
1-Bromo-2-(ethoxymethyl)benzene	80171-34-2	C ₉ H ₁₁ BrO	215.09	Not available	Not available	Not available
1-Bromo-2-(2-bromoethyl)benzene	1074-15-3	C ₈ H ₈ Br ₂	263.96	Not available	Not available	Not available
1-Bromo-2-(2-bromoethoxy)benzene	18800-28-7	C ₈ H ₈ Br ₂ O	279.96	Not available	Not available	Not available

Synthesis of Bromo-Aromatic Derivatives: Experimental Protocols

The synthesis of compounds related to **1-Bromo-2-(2-ethoxyethyl)benzene** typically involves multiple steps, starting from simpler precursors like 1-Bromo-2-ethylbenzene.^[1] Below are generalized experimental protocols for key transformations that could conceptually lead to the target structure.

Bromination of the Ethyl Side-Chain

A potential pathway to introduce functionality on the ethyl group of 1-Bromo-2-ethylbenzene involves a bromination reaction.

Reaction: 1-Bromo-2-ethylbenzene \rightarrow 1-Bromo-2-(1-bromoethyl)benzene

Protocol:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1-Bromo-2-ethylbenzene in a suitable solvent such as carbon tetrachloride.
- Add N-Bromosuccinimide (NBS) as the brominating agent and a radical initiator like benzoyl peroxide.
- Heat the mixture to reflux and irradiate with a UV lamp to facilitate the reaction.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture and filter off the succinimide byproduct.
- Wash the filtrate with an aqueous solution of sodium thiosulfate to remove any remaining bromine, followed by a brine wash.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography.

Etherification to Introduce the Ethoxy Group

The introduction of an ethoxy group can be achieved through a nucleophilic substitution reaction, for instance, by reacting a brominated intermediate with sodium ethoxide.

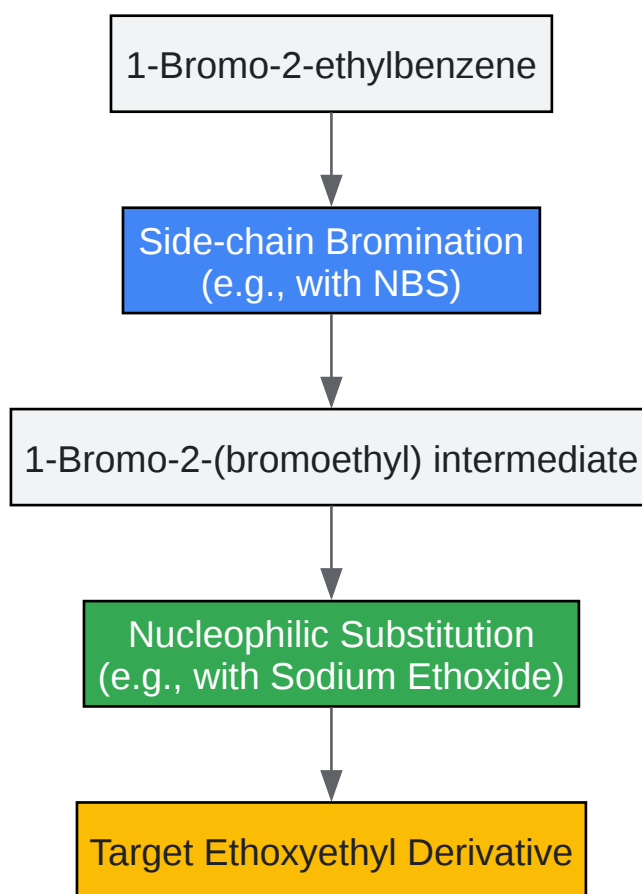
Reaction: 1-Bromo-2-(1-bromoethyl)benzene + NaOCH₂CH₃ \rightarrow 1-Bromo-2-(1-ethoxyethyl)benzene + NaBr

Protocol:

- Prepare a solution of sodium ethoxide in absolute ethanol in a dry, inert atmosphere (e.g., under nitrogen or argon).
- Cool the ethoxide solution in an ice bath.
- Slowly add a solution of the brominated intermediate in a suitable anhydrous solvent (e.g., THF or ethanol) to the cooled ethoxide solution with stirring.
- Allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the progress by TLC.
- Once the reaction is complete, quench it by carefully adding water.
- Extract the product with a suitable organic solvent like diethyl ether or ethyl acetate.
- Wash the combined organic layers with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent by rotary evaporation.
- Purify the resulting product via column chromatography.

Logical Workflow for Synthesis

The following diagram illustrates a conceptual synthetic pathway from a common starting material to a more complex derivative.



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A conceptual workflow for the synthesis of a 1-bromo-2-ethoxyethyl derivative.

Potential Applications and Research Directions

While specific data for **1-Bromo-2-(2-ethoxyethyl)benzene** is unavailable, related bromo-aromatic compounds are investigated for various applications:

- Organic Synthesis: They serve as versatile intermediates for creating more complex molecules.^[1]
- Pharmaceutical Research: These structures can be scaffolds for synthesizing novel pharmaceutical compounds.^[1]
- Materials Science: They are used in the development of new materials like polymers and liquid crystals.^[1]

Given the lack of information on **1-Bromo-2-(2-ethoxyethyl)benzene**, a primary research direction would be its successful synthesis and characterization. Subsequent studies could explore its reactivity in cross-coupling reactions and screen for any potential biological activity.

Safety and Handling

Bromo-aromatic compounds should be handled with care in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Specific safety information should be consulted from the Safety Data Sheet (SDS) of the particular compound being handled.

Conclusion

This technical guide provides an overview of the synthesis and properties of bromo-aromatic compounds related to the requested but undocumented molecule, **1-Bromo-2-(2-ethoxyethyl)benzene**. By detailing the characteristics of its likely precursors and analogous structures, and providing generalized experimental protocols, this document serves as a foundational resource for researchers aiming to synthesize and explore this and similar chemical entities. The provided synthetic workflows offer a logical starting point for the development of novel bromo-ethoxyethyl-benzene derivatives.

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References

- 1. 1-Bromo-2-(2-bromo-1-ethoxyethyl)benzene | Benchchem [benchchem.com]
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